

Navigating the Safety Profile of 1-Iodo-2-methylhexane: A Technical Guide

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Compound of Interest

Compound Name: **1-Iodo-2-methylhexane**

Cat. No.: **B13660690**

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Disclaimer: A comprehensive, experimentally verified Safety Data Sheet (SDS) for **1-Iodo-2-methylhexane** is not publicly available. This guide has been compiled using computed data for **1-Iodo-2-methylhexane** and extrapolated data from the closely related structural analog, 1-Iodohexane. All information derived from analogs should be treated as indicative and not as a direct substitute for a substance-specific SDS.

Physicochemical Properties

Understanding the fundamental physical and chemical properties of a compound is the first step in a robust safety assessment. The following tables summarize the available computed data for **1-Iodo-2-methylhexane** and experimental data for its structural analog, 1-Iodohexane.

Table 1: Computed Physicochemical Properties of **1-Iodo-2-methylhexane**

Property	Value	Source
Molecular Formula	C7H15I	PubChem[1], NIST[2]
Molecular Weight	226.10 g/mol	PubChem[1]
IUPAC Name	1-iodo-2-methylhexane	PubChem[1]
CAS Number	624-21-5	PubChem[1], NIST[2]
Canonical SMILES	CCCC(C)Cl	PubChem[1]
InChIKey	FXYMWEXIZCQUFK-UHFFFAOYSA-N	PubChem[1], NIST[2]
XLogP3-AA (LogP)	4.5	PubChem[1]
Hydrogen Bond Donor Count	0	PubChem[1]
Hydrogen Bond Acceptor Count	0	PubChem[1]
Rotatable Bond Count	4	PubChem[1]
Exact Mass	226.02185 Da	PubChem[1]
Monoisotopic Mass	226.02185 Da	PubChem[1]
Topological Polar Surface Area	0 Å ²	PubChem[1]
Heavy Atom Count	8	PubChem[1]
Formal Charge	0	PubChem[1]
Complexity	71.9	PubChem[1]

Table 2: Physicochemical Properties of 1-Iodohexane (Structural Analog)

Property	Value
Boiling Point	179-180 °C
Density	1.437 g/mL at 25 °C
Flash Point	154 °F

Hazard Identification and GHS Classification (Based on 1-Iodohexane)

Due to the absence of specific toxicological data for **1-Iodo-2-methylhexane**, the hazard classification of its close structural analog, 1-Iodohexane, is presented as a predictive reference.

Table 3: GHS Hazard Classification for 1-Iodohexane

Hazard Class	Hazard Category
Skin corrosion/irritation	Category 2
Serious eye damage/eye irritation	Category 2A
Specific target organ toxicity — single exposure	Category 3 (Respiratory tract irritation)

GHS Pictograms:



Signal Word: Warning

Hazard Statements:

- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.

Precautionary Statements:

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.
- P264: Wash skin thoroughly after handling.
- P271: Use only outdoors or in a well-ventilated area.

- P280: Wear protective gloves/eye protection/face protection.
- P302+P352: IF ON SKIN: Wash with plenty of water.
- P304+P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing.
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
- P312: Call a POISON CENTER/doctor if you feel unwell.
- P332+P313: If skin irritation occurs: Get medical advice/attention.
- P337+P313: If eye irritation persists: Get medical advice/attention.
- P362+P364: Take off contaminated clothing and wash it before reuse.
- P403+P233: Store in a well-ventilated place. Keep container tightly closed.
- P405: Store locked up.
- P501: Dispose of contents/container to an approved waste disposal plant.

Experimental Protocols for Hazard Assessment

While specific experimental data for **1-Iodo-2-methylhexane** is not available, the following sections describe standardized methodologies for assessing the key hazards identified for its analog, 1-iodohexane. These protocols are based on internationally recognized OECD guidelines.

Acute Oral Toxicity

Objective: To determine the acute oral toxicity of a substance.

Methodology (Based on OECD Guideline 423: Acute Toxic Class Method):

- Test Animals: Healthy, young adult rats of a single sex (typically females) are used.

- **Housing and Fasting:** Animals are housed in suitable cages and fasted (food, but not water) for a specified period before dosing.
- **Dose Administration:** The test substance is administered orally by gavage in a single dose. The starting dose is selected from a series of fixed dose levels (e.g., 5, 50, 300, 2000 mg/kg body weight).
- **Observation:** Animals are observed for mortality, clinical signs of toxicity, and body weight changes for at least 14 days.
- **Procedure:** The test proceeds in a stepwise manner with a group of three animals per step. The outcome of each step (number of mortalities) determines the next step:
 - If mortality is observed, the dose for the next group is lowered.
 - If no mortality is observed, the dose is increased.
- **Endpoint:** The test allows for the classification of the substance into one of the GHS acute toxicity categories based on the observed mortality at different dose levels.

Skin Irritation

Objective: To assess the potential of a substance to cause reversible skin irritation.

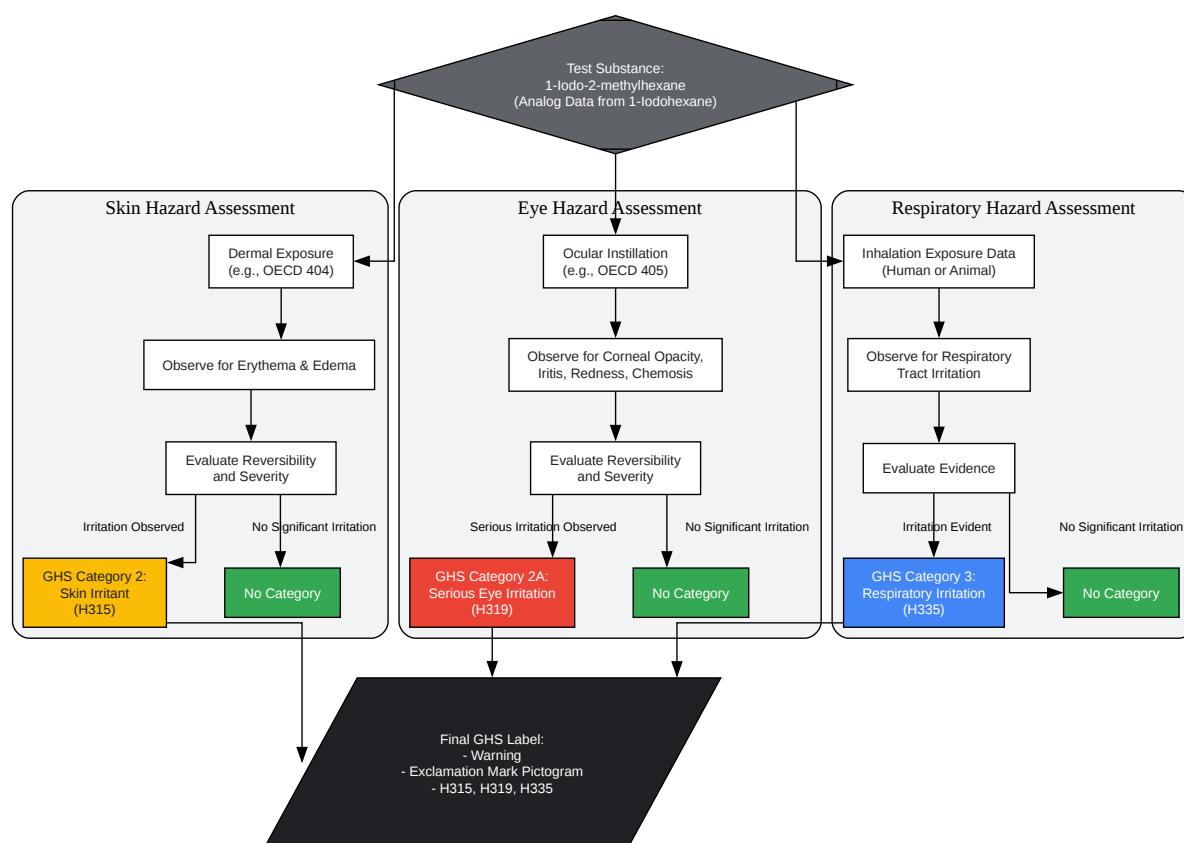
Methodology (Based on OECD Guideline 404: Acute Dermal Irritation/Corrosion):

- **Test Animals:** Albino rabbits are typically used.
- **Preparation:** A small area of the animal's back is clipped free of fur.
- **Application:** A measured amount of the test substance is applied to a small patch of gauze, which is then applied to the prepared skin and covered with an occlusive dressing.
- **Exposure:** The dressing remains in place for a specified period (typically 4 hours).
- **Observation:** After the exposure period, the patch is removed, and the skin is observed for signs of erythema (redness) and edema (swelling) at specific time points (e.g., 1, 24, 48, and 72 hours) and graded according to a standardized scoring system.

- Endpoint: The substance is classified as a skin irritant if the mean scores for erythema or edema exceed a certain threshold.

Visualizing Hazard Relationships

The following diagram illustrates the logical workflow for the GHS classification of a substance based on skin and eye irritation data, as would be determined by the experimental protocols described above.

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Caption: GHS classification workflow for skin, eye, and respiratory irritation.

This in-depth technical guide provides a summary of the available safety-related information for **1-Iodo-2-methylhexane**. It is crucial to reiterate that in the absence of a specific Safety Data Sheet, the information presented, particularly regarding hazard classification, is based on a structural analog and should be used for preliminary assessment and guidance only. Rigorous, substance-specific testing is required for a definitive safety profile.

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References

- 1. 1-Iodo-2-methylhexane | C7H15I | CID 14841023 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 1-iodo-2-methylhexane [webbook.nist.gov]
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